

Technical Support Center: RS-25344 Hydrochloride

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Compound of Interest

Compound Name: RS-25344 hydrochloride

Cat. No.: B1663703

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This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the solubility and stability of **RS-25344 hydrochloride**. Below you will find frequently asked questions, troubleshooting guides, and detailed protocols to ensure the successful use of this compound in your experiments.

Frequently Asked Questions (FAQs)

Q1: What is **RS-25344 hydrochloride**?

A1: **RS-25344 hydrochloride** is a potent and selective inhibitor of phosphodiesterase 4 (PDE4), with an IC₅₀ value of 0.3 nM.^[1] It demonstrates high selectivity for PDE4 over other PDE isoforms like PDE1, PDE2, and PDE3.^{[1][2]} Its inhibitory action on PDE4 leads to an increase in intracellular cyclic AMP (cAMP) levels, which is associated with the inhibition of various inflammatory responses.^[3]

Q2: What are the recommended solvents for dissolving **RS-25344 hydrochloride**?

A2: **RS-25344 hydrochloride** is soluble in several organic solvents. For optimal results, it is recommended to use Dimethyl Sulfoxide (DMSO) or Dimethylformamide (DMF).^[1] One source also indicates solubility in water up to 50 mM.^[3] For specific concentrations, please refer to the solubility data table below.

Q3: How should I prepare a stock solution of **RS-25344 hydrochloride**?

A3: It is recommended to prepare and use the solution on the same day.[3] However, if your experimental schedule requires it, stock solutions can be prepared in advance.[3] For detailed instructions, please see the Experimental Protocols section. To enhance solubility, you can warm the tube to 37°C and use an ultrasonic bath for a short period.[3]

Q4: What are the proper storage conditions for **RS-25344 hydrochloride**?

A4: For long-term stability, **RS-25344 hydrochloride** should be stored as a solid at -20°C, desiccated.[3][4] Under these conditions, the compound is stable for at least four years.[1] Stock solutions should be sealed and can be stored at -20°C for several months.[3] Some suppliers suggest desiccating at room temperature for storage.[2] Always keep the container tightly closed in a dry and well-ventilated place.[5]

Q5: Is **RS-25344 hydrochloride** stable in aqueous solutions?

A5: While soluble in water, the stability of hydrochloride salts in aqueous solutions can be pH-dependent and may be subject to hydrolysis over time. It is generally recommended to prepare fresh aqueous solutions for each experiment or store stock solutions frozen at -20°C for short periods.[3]

Q6: What precautions should be taken when handling **RS-25344 hydrochloride**?

A6: Handle **RS-25344 hydrochloride** in a well-ventilated area, preferably under a fume hood, and avoid inhaling the substance or creating dust/aerosols. Take precautionary measures against static discharge. It is important to note that the dry residue may be explosive, and the compound can form peroxides over time. Keep it away from heat, open flames, and other sources of ignition.[5]

Data Presentation

Table 1: Solubility of **RS-25344 Hydrochloride**

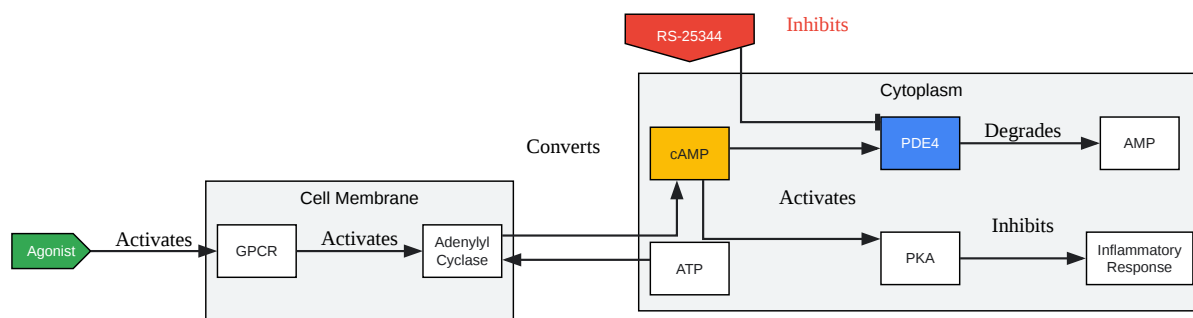
Solvent	Concentration	Reference
DMSO	15 mg/mL	[1]
DMSO	up to 100 mM	[3]
DMF	5 mg/mL	[1]
Water	up to 50 mM	[3]

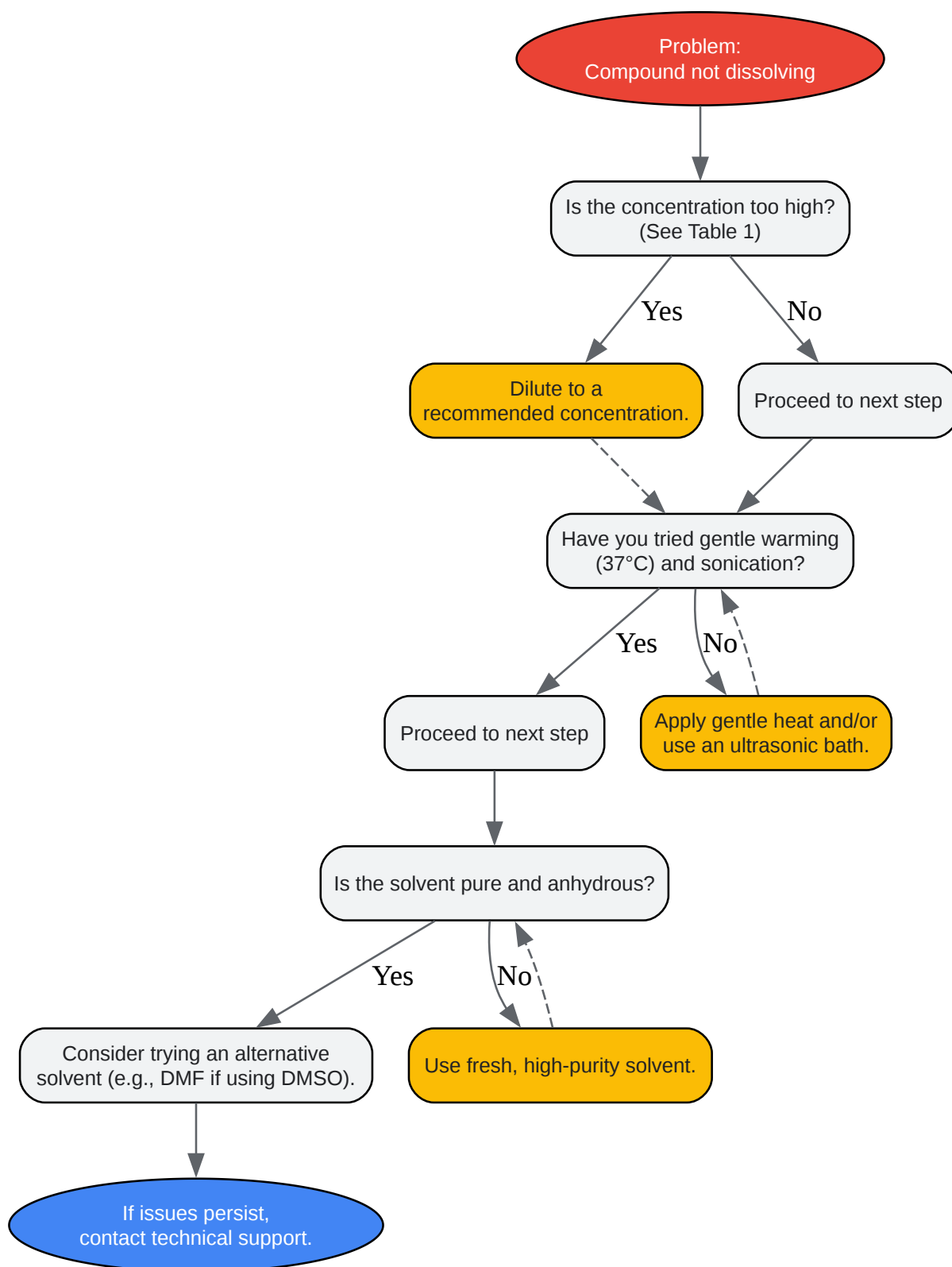
Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

- Pre-weighing: Before opening, allow the vial of **RS-25344 hydrochloride** (M.Wt: 411.8 g/mol [1][2]) to equilibrate to room temperature.
- Weighing: Weigh out the desired amount of the compound using an analytical balance in a chemical fume hood. For 1 mL of a 10 mM stock solution, you will need 4.118 mg.
- Dissolution: Add the appropriate volume of DMSO to the vial. For example, add 1 mL of DMSO to 4.118 mg of the compound.
- Solubilization: Tightly cap the vial and vortex thoroughly. To aid dissolution, you may gently warm the solution to 37°C or place it in an ultrasonic bath for a few minutes.[3]
- Storage: If not for immediate use, aliquot the stock solution into smaller volumes in tightly sealed vials and store at -20°C.[3] Avoid repeated freeze-thaw cycles.

Visualizations





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References

- 1. caymanchem.com [caymanchem.com]
- 2. RS 25344 hydrochloride | CAS 152815-28-6 | RS25344 | Tocris Bioscience [tocris.com]
- 3. RS 25344 hydrochloride | CAS:152815-28-6 | Potent PDE4 inhibitor | High Purity | Manufacturer BioCrick [biocrick.com]
- 4. RS-25344 hydrochloride - Immunomart [immunomart.com]
- 5. docs.rs-online.com [docs.rs-online.com]
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